

N-Nitrosodiisobutylamine-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Nitrosodiisobutylamine-d4*

Cat. No.: B15136746

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CAS Number: 1794897-96-3

This technical guide provides an in-depth overview of **N-Nitrosodiisobutylamine-d4**, a deuterated N-nitrosamine, for researchers, scientists, and professionals in drug development. This document covers its chemical and physical properties, its critical role as an internal standard in analytical chemistry, relevant experimental protocols, and essential safety information.

Core Compound Specifications

N-Nitrosodiisobutylamine-d4 is the deuterated form of N-Nitrosodiisobutylamine (CAS: 997-95-5), a known carcinogenic compound.[1][2] The incorporation of four deuterium atoms makes it an ideal internal standard for sensitive analytical methods, particularly in mass spectrometry-based assays, to ensure accurate quantification of its non-deuterated counterpart.[3]

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	1794897-96-3	[4][5]
Molecular Formula	C ₈ H ₁₄ D ₄ N ₂ O	[1][2][4][5][6][7]
Molecular Weight	162.27 g/mol	[1][2][4][5][6][7]
Appearance	Clear Brown Oil	[7]
Purity	>95% (by GC)	[5]
Storage Conditions	2-8°C or -20°C, in an amber vial under an inert atmosphere.	[4][5][7]
Synonyms	2-Methyl-N-(2-methylpropyl)-N-nitroso-1-propanamine-d ₄ ; DiisobutylNitrosamine-d ₄	[2][7]
Unlabeled CAS Number	997-95-5	[1][5]

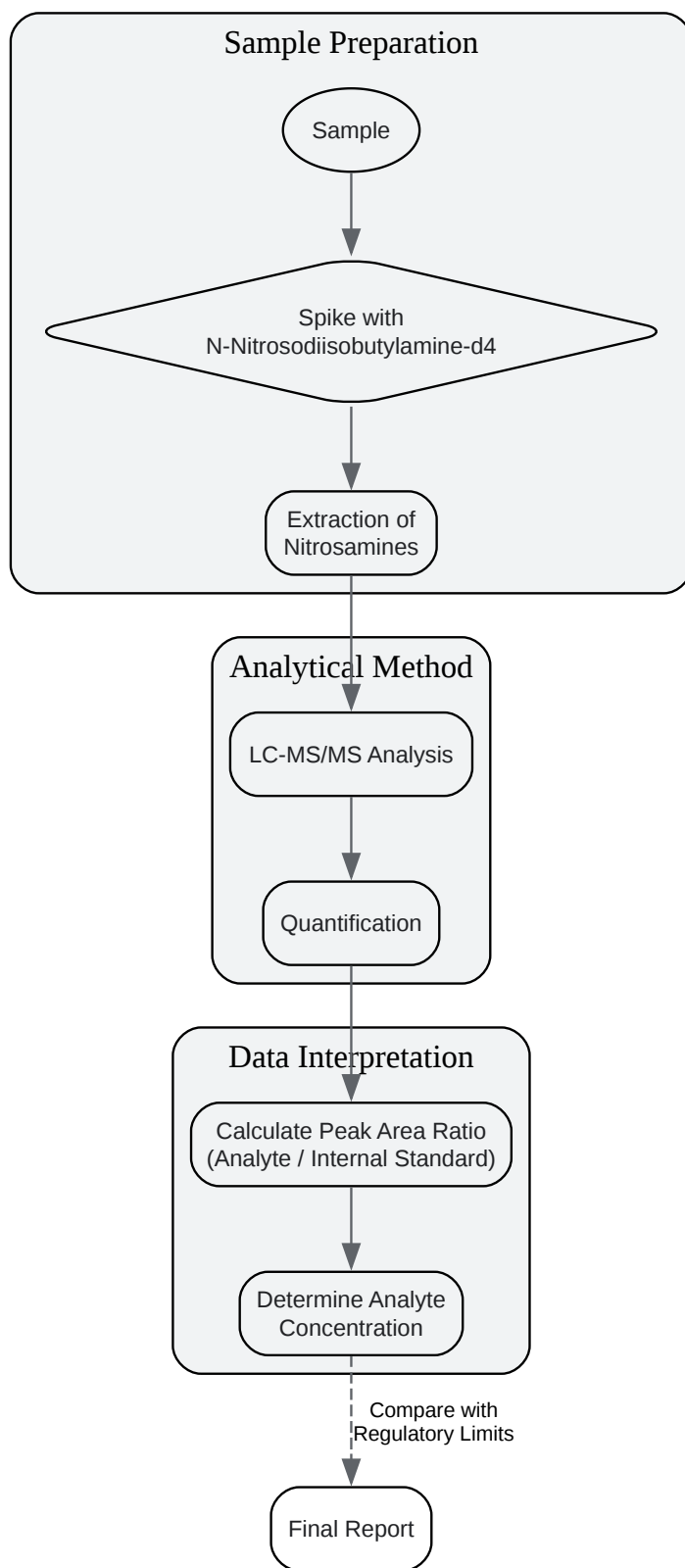
Role in Analytical Chemistry and Drug Development

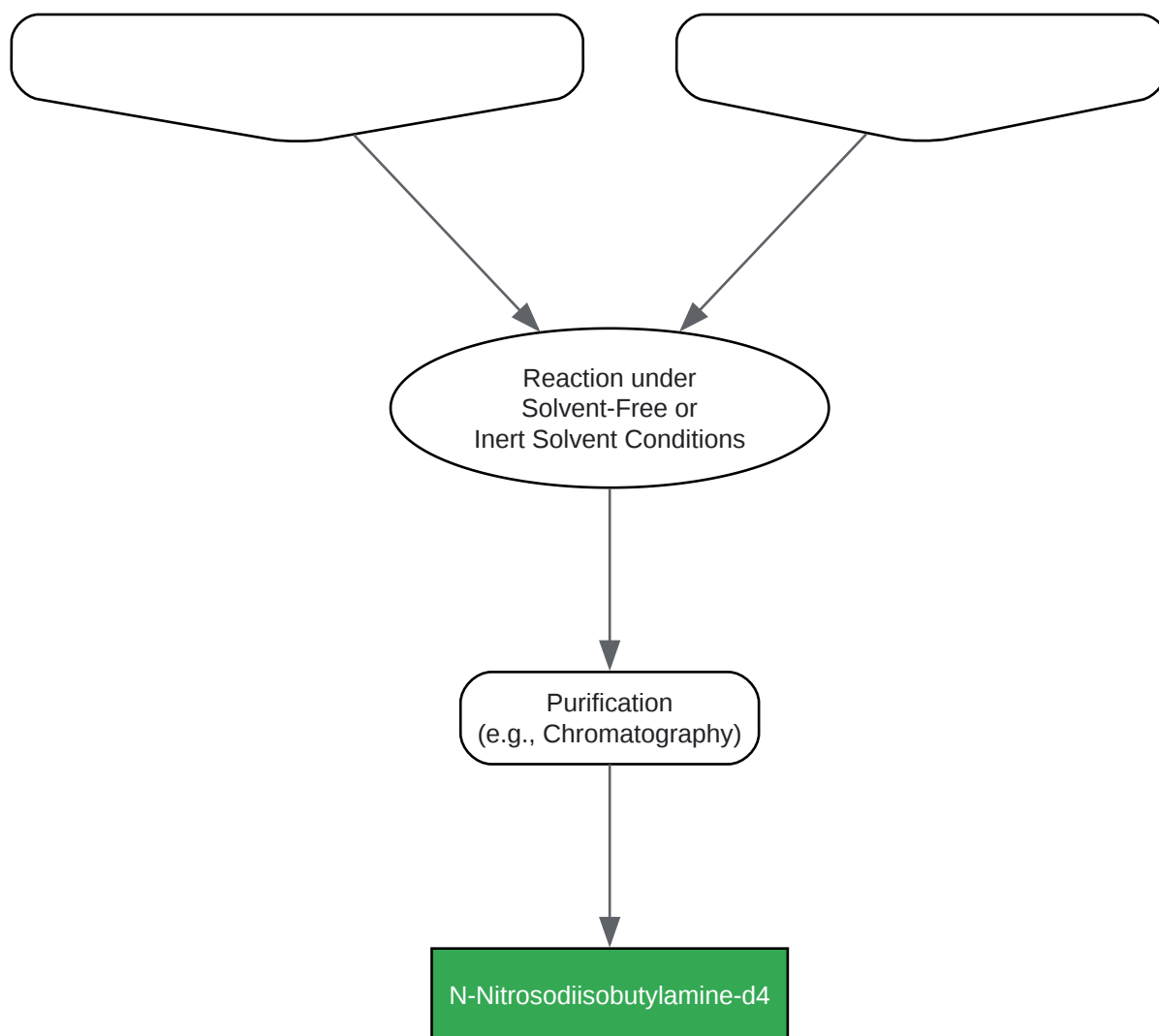
N-Nitrosodiisobutylamine-d₄ serves as a crucial analytical tool, primarily as a stable isotope-labeled internal standard for the quantification of N-Nitrosodiisobutylamine in various matrices, including active pharmaceutical ingredients (APIs) and finished drug products.[4][6] The presence of nitrosamine impurities in pharmaceuticals is a significant concern for regulatory agencies worldwide due to their potential carcinogenicity.[2][5]

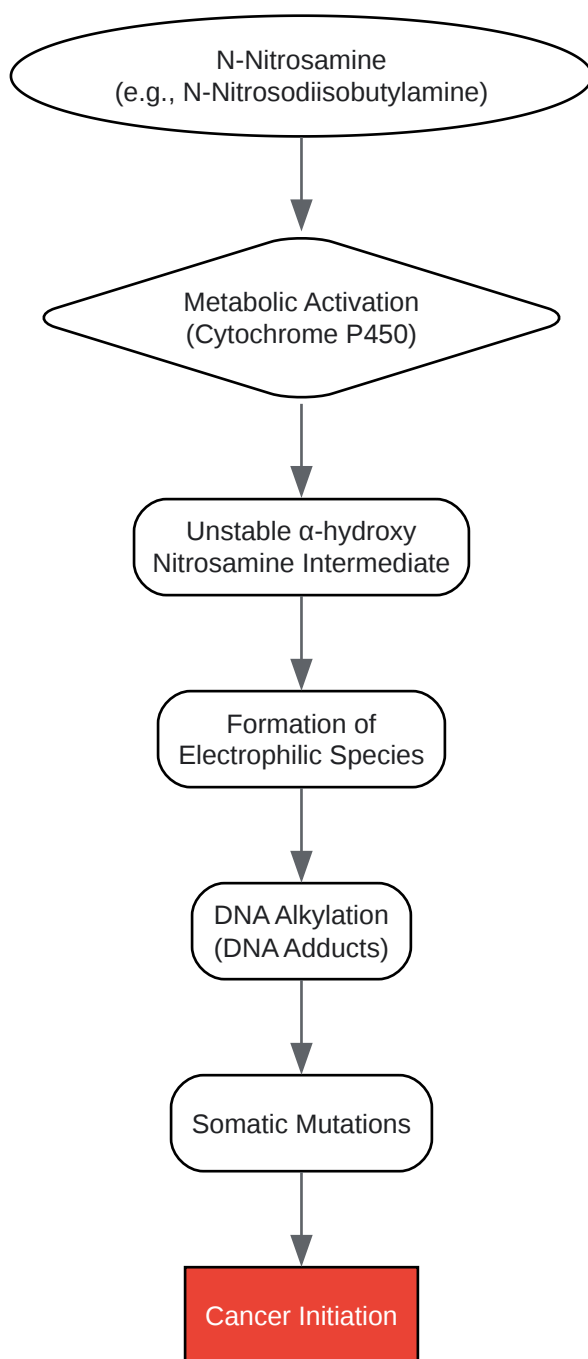
Accurate and precise analytical methods are therefore essential to monitor and control these impurities at trace levels.[1] The use of a deuterated internal standard like **N-Nitrosodiisobutylamine-d₄** is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte of interest and experiences similar ionization effects, thus compensating for matrix effects and variations in sample preparation and instrument response.[8][9]

Logical Workflow for Nitrosamine Impurity Analysis

The following diagram illustrates a typical workflow for the analysis of nitrosamine impurities in pharmaceutical products, highlighting the role of the deuterated internal standard.







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